

Technical Guide: N-Biotinyl-6-aminohexanoic Acid (CAS No. 72040-64-3)

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Compound of Interest

Compound Name: *N-Biotinyl-6-aminohexanoic acid*

Cat. No.: *B016541*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Biotinyl-6-aminohexanoic acid**, a widely used reagent in bioconjugation and molecular biology. This document details its chemical and physical properties, provides a comprehensive experimental protocol for its use in protein biotinylation, and illustrates key concepts and workflows through structured diagrams.

Core Compound Information

N-Biotinyl-6-aminohexanoic acid, also known as (+)-Biotin- ϵ -aminocaproic acid or Biotin-X, is a derivative of biotin (Vitamin H) that incorporates a six-carbon spacer arm.^{[1][2]} This spacer, 6-aminohexanoic acid, serves to minimize steric hindrance when the biotin moiety binds to avidin or streptavidin, thereby enhancing the accessibility and detection of the biotinylated molecule.^{[3][4]} Its CAS number is 72040-64-3.^{[1][5][6]}

Chemical and Physical Properties

The fundamental properties of **N-Biotinyl-6-aminohexanoic acid** are summarized in the table below.

Property	Value	References
CAS Number	72040-64-3	[1][5][6]
Molecular Formula	C ₁₆ H ₂₇ N ₃ O ₄ S	[1][5][6]
Molecular Weight	357.47 g/mol	[1][5]
Appearance	White to off-white crystalline powder	[1][6]
Purity	≥97.0% (HPLC) to ≥98% (HPLC)	[1][6]
Melting Point	220-230 °C (decomposes)	[1]
Storage Temperature	-20 °C	[6]
Synonyms	(+)-Biotin-ε-aminocaproic acid, 6-((Biotinoyl)amino)hexanoic acid, Biotin-X, N-(+)-Biotinyl-6-aminocaproic acid	[1][2]

Spectral and Trace Element Data

Below are additional quantitative data points relevant for quality control and experimental design.

Parameter	Specification	Reference
Calcium (Ca)	≤20 mg/kg	[1]
Cadmium (Cd)	≤5 mg/kg	[1]
Cobalt (Co)	≤5 mg/kg	[1]
Chromium (Cr)	≤5 mg/kg	[1]
Copper (Cu)	≤5 mg/kg	[1]
Iron (Fe)	≤5 mg/kg	[1]
Potassium (K)	≤50 mg/kg	[1]
Magnesium (Mg)	≤5 mg/kg	[1]
Manganese (Mn)	≤5 mg/kg	[1]
Sodium (Na)	≤100 mg/kg	[1]
Nickel (Ni)	≤5 mg/kg	[1]
Lead (Pb)	≤5 mg/kg	[1]
Zinc (Zn)	≤5 mg/kg	[1]

Applications in Research and Development

N-Biotinyl-6-aminohexanoic acid is a versatile tool for the biotinylation of various biomolecules.[5] Its primary application is as a bioconjugation reagent to label proteins, peptides, and other molecules that possess a primary amine for subsequent detection, purification, or immobilization.[7] Key research areas where this compound is utilized include:

- Bioconjugation: Covalently attaching biotin to biomolecules for detection and purification.[7]
- Drug Delivery Systems: Facilitating the development of targeted drug delivery mechanisms.[7]
- Diagnostics: Aiding in the development of sensitive and specific assays, such as ELISA.[7]
- Molecular Biology: Studying protein-protein interactions and cellular pathways.[7]

- Biosynthesis: Used in the chemoenzymatic synthesis of biotinylated oligosaccharides.[8]

Experimental Protocol: Protein Biotinylation

The following is a detailed methodology for the biotinylation of a protein containing primary amines (e.g., lysine residues) using **N-Biotinyl-6-aminohexanoic acid**. This protocol involves the activation of the carboxyl group on the biotin reagent using EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and NHS (N-hydroxysuccinimide) chemistry, followed by conjugation to the target protein.

Materials

- **N-Biotinyl-6-aminohexanoic acid** (CAS 72040-64-3)
- Target protein with primary amines
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-hydroxysuccinimide) or Sulfo-NHS
- Activation Buffer: 0.1 M MES (2-(N-morpholino)ethanesulfonic acid), pH 4.7-6.0
- Coupling Buffer: Phosphate-Buffered Saline (PBS), pH 7.2-8.0, or 0.1 M sodium bicarbonate, pH 8.3-8.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0, or 1 M glycine
- Purification column (e.g., desalting or size-exclusion chromatography)
- Anhydrous Dimethylsulfoxide (DMSO)

Procedure

Step 1: Preparation of Reagents

- Prepare a stock solution of the target protein in the Coupling Buffer at a concentration of 1-10 mg/mL.

- Dissolve **N-Biotinyl-6-aminohexanoic acid** in anhydrous DMSO to a final concentration of 10-50 mM.
- Immediately before use, prepare a 100 mM solution of EDC and a 100 mM solution of NHS (or Sulfo-NHS) in the Activation Buffer.

Step 2: Activation of **N-Biotinyl-6-aminohexanoic acid**

- In a microcentrifuge tube, combine a 10-50 fold molar excess of the dissolved **N-Biotinyl-6-aminohexanoic acid** with the EDC and NHS solutions.
- Incubate the mixture for 15-30 minutes at room temperature to allow for the formation of the NHS ester.

Step 3: Biotinylation of the Target Protein

- Add the activated biotin-NHS ester solution from Step 2 to the protein solution. The reaction is most efficient at a pH of 7-8.
- Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C with gentle mixing.

Step 4: Quenching the Reaction

- Add the Quenching Buffer to the reaction mixture to a final concentration of 50-100 mM.
- Incubate for 15-30 minutes at room temperature to quench any unreacted NHS ester.

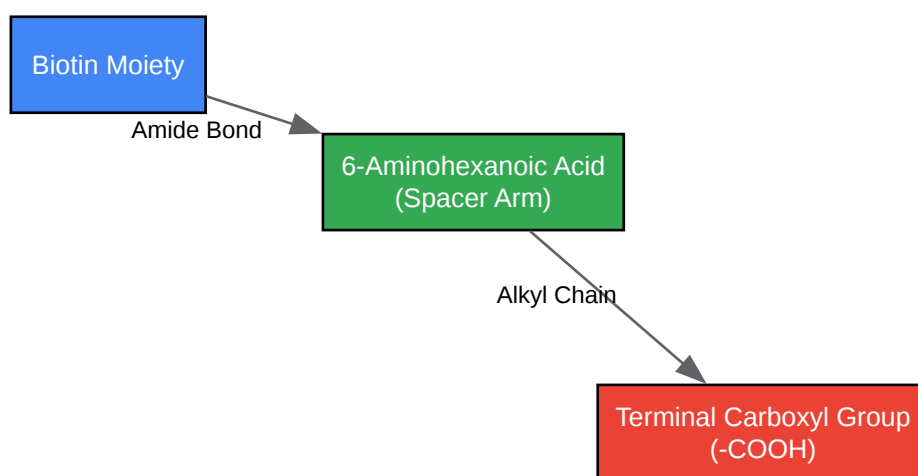
Step 5: Purification of the Biotinylated Protein

- Remove excess, unreacted biotinylation reagents and byproducts by passing the reaction mixture through a desalting or size-exclusion chromatography column equilibrated with a suitable storage buffer (e.g., PBS).
- Collect the protein-containing fractions. The purified biotinylated protein is now ready for downstream applications.

Visualizations

Molecular Structure and Functional Components

The following diagram illustrates the key components of the **N-Biotinyl-6-aminohexanoic acid** molecule.

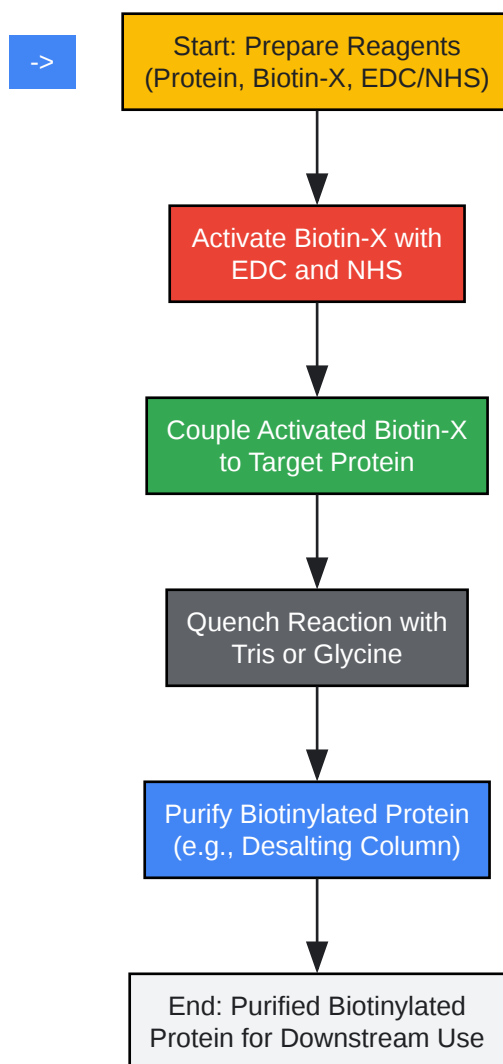


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Caption: Structure of **N-Biotinyl-6-aminohexanoic acid**.

Experimental Workflow for Protein Biotinylation

This diagram outlines the general workflow for labeling a target protein with **N-Biotinyl-6-aminohexanoic acid** and subsequent purification.



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Caption: Protein biotinylation and purification workflow.

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